

An In-depth Technical Guide to Ethylamine Hydrobromide: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: *Ethylamine hydrobromide*

CAS No.: 593-55-5

Cat. No.: B1208425

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethylamine hydrobromide, a primary amine salt, is a versatile and crucial reagent in modern chemistry. While its structure is straightforward, its utility in complex molecular synthesis is significant. This guide provides a comprehensive overview of **ethylamine hydrobromide**, from its fundamental chemical identity to its applications in cutting-edge research and development, particularly in the realms of pharmaceuticals and materials science. As a Senior Application Scientist, the aim here is not merely to present data, but to provide a cohesive understanding of the causality behind its synthetic routes and the rationale for its use in various applications.

Part 1: Chemical Identity and Physicochemical Properties

A thorough understanding of a compound's identity and properties is the bedrock of its effective application.

IUPAC Name and Synonyms

The standardized nomenclature for this compound according to the International Union of Pure and Applied Chemistry (IUPAC) is ethanamine;hydrobromide.[1] However, in literature and commercial listings, it is commonly referred to by a variety of synonyms. This array of names underscores the importance of using a universal identifier like the CAS number for unambiguous identification.

- Common Name: **Ethylamine hydrobromide**[1][2]
- Systematic Name: Ethanamine hydrobromide[1][2]
- Other Synonyms: Ethylammonium bromide, EABr, Aminoethane Hydrobromide, Ethylamine monohydrobromide[2][3][4][5]

Chemical Identifiers

Identifier	Value	Source(s)
CAS Number	593-55-5	[3][6][7]
Molecular Formula	C ₂ H ₈ BrN	[1][3][7]
Molecular Weight	126.00 g/mol	[1]
InChI	InChI=1S/C2H7N.BrH/c1-2-3;/h2-3H2,1H3;1H	[2][6]
InChIKey	PNZDZRMOBIIQTC-UHFFFAOYSA-N	[2][6]
SMILES	CCN.Br	[1][2]

Physicochemical Properties

The physical and chemical properties of **ethylamine hydrobromide** dictate its handling, storage, and reactivity. It is a white, nearly odorless crystalline solid.[2][8] Its salt nature renders it highly soluble in water and other polar solvents.[2]

Property	Value	Source(s)
Melting Point	160 °C	[3][8]
Water Solubility	Very soluble (almost transparent)	[2][3][8]
Appearance	White to almost white powder or crystals	[2]

Part 2: Synthesis of Ethylamine Hydrobromide

The synthesis of **ethylamine hydrobromide** is most commonly achieved through the reaction of a primary amine with a hydrohalic acid. The primary industrial route involves the bromination of ethanolamine.

Key Synthetic Pathway: From Ethanolamine

The conversion of ethanolamine to 2-bromo**ethylamine hydrobromide** is a nucleophilic substitution where the hydroxyl group is replaced by a bromine atom. The reaction is typically conducted in a strong acidic medium, which protonates the amine group, preventing it from acting as a competing nucleophile.[9]

A common laboratory-scale synthesis involves the reaction of ethanolamine with hydrobromic acid.[10]

Experimental Protocol: Synthesis of 2-Bromoethylamine Hydrobromide from Ethanolamine

This protocol is a synthesized representation of common laboratory procedures.[9][10][11]

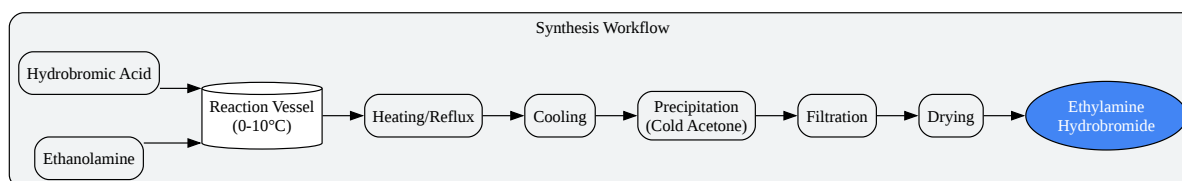
Materials:

- Ethanolamine
- 48% Hydrobromic Acid
- Acetone (pre-chilled)

- Round-bottom flask with magnetic stirrer and dropping funnel
- Ice bath
- Filtration apparatus (e.g., Büchner funnel)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, place the desired volume of ice-cold 48% hydrobromic acid. Begin stirring and cool the flask in an ice bath.
- **Addition of Ethanolamine:** Slowly add ethanolamine dropwise to the stirred hydrobromic acid. The rate of addition should be carefully controlled to maintain the reaction temperature below 10-30°C to manage the exothermic nature of the initial acid-base neutralization.[9][11]
- **Reaction:** Once the addition is complete, the reaction mixture is heated. In some variations of the protocol, water is removed by azeotropic distillation with a solvent like xylene, followed by a period of reflux to drive the nucleophilic substitution of the hydroxyl group with bromide. [9][11] The reaction can be heated for several hours to ensure completion.
- **Work-up and Purification:** After the reaction, the mixture is cooled. The crude product is precipitated by adding the cooled reaction mixture to pre-chilled acetone.[11] The resulting solid is collected by filtration, washed with cold acetone until colorless, and then dried under vacuum.[11] This recrystallization step is crucial for removing impurities.



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Caption: A generalized workflow for the synthesis of **ethylamine hydrobromide**.

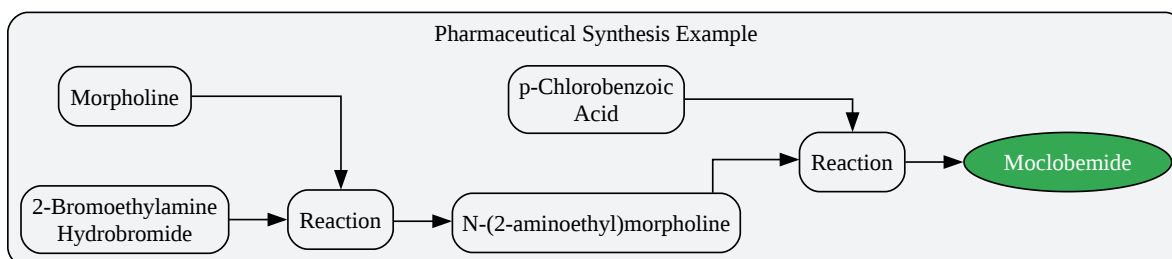
Part 3: Applications in Research and Development

Ethylamine hydrobromide's utility stems from its ability to act as a precursor for the ethylamine moiety in a variety of chemical structures.

Role in Pharmaceutical Synthesis

Ethylamine hydrobromide serves as a key intermediate in the synthesis of various active pharmaceutical ingredients (APIs).^[12] Its primary function is to introduce an aminoethyl group into a target molecule.

One notable example is in the synthesis of the antidepressant moclobemide.^[13] In this synthesis, 2-bromoethylamine hydrobromide (a derivative) is reacted with morpholine to form the key intermediate N-(2-aminoethyl)morpholine.^[13]



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Caption: Simplified reaction pathway for the synthesis of Moclobemide.

Application in Materials Science: Perovskite Solar Cells

A significant and modern application of ethylammonium bromide (EABr) is in the fabrication of perovskite solar cells (PSCs).^[14] Perovskites are a class of materials with a specific crystal structure that have shown great promise for next-generation solar energy technology.

EABr is used as an additive or precursor in the synthesis of perovskite films.^[8] Its incorporation allows for precise control over the crystallite structure, film morphology, and optical properties of the perovskite material.^[8]^[14] By adjusting the amount of EABr, researchers can fine-tune the material's properties to enhance light absorption and charge transport, leading to higher power conversion efficiencies in solar cells.^[14]^[15] Furthermore, the use of ethylammonium has been shown to improve the stability of perovskite materials.^[16]^[17]

Part 4: Safety and Handling

As with any chemical reagent, proper safety precautions are paramount when handling **ethylamine hydrobromide**.

Hazard Identification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **ethylamine hydrobromide** is classified as follows:

- Skin Irritation (Category 2): Causes skin irritation.^[1]
- Serious Eye Irritation (Category 2): Causes serious eye irritation.^[1]

Recommended Handling Procedures

When working with **ethylamine hydrobromide**, the following personal protective equipment (PPE) and handling procedures are recommended^[18]:

- Ventilation: Use in a well-ventilated area or with local exhaust ventilation to avoid dust formation.^[18]
- Eye Protection: Wear chemical safety goggles or a face shield.^[18]
- Hand Protection: Wear suitable protective gloves.^[18]
- Skin Protection: Wear a lab coat or other protective clothing.
- Hygiene: Wash hands thoroughly after handling.^[18]

Storage and Disposal

- Storage: Store in a cool, dry, well-ventilated place in a tightly sealed container.[\[18\]](#)
- Disposal: Dispose of in accordance with local, state, and federal regulations.

Part 5: Conclusion

Ethylamine hydrobromide is a foundational chemical with expanding applications. Its role as a precursor in the synthesis of pharmaceuticals and as a critical component in the development of advanced materials like perovskites highlights its importance in both established and emerging scientific fields. A thorough understanding of its properties, synthesis, and safe handling is essential for any researcher or developer looking to leverage this versatile compound in their work.

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